

2,3-Dimethylacetophenone physical properties

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Compound of Interest

Compound Name: 1-(2,3-Dimethylphenyl)ethanone

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An In-depth Technical Guide to the Physical Properties of 2,3-Dimethylacetophenone

Introduction

2,3-Dimethylacetophenone, with the chemical formula $C_{10}H_{12}O$, is an aromatic ketone.^{[1][2]} Also known by its IUPAC name, **1-(2,3-dimethylphenyl)ethanone**, this compound is a colorless to pale yellow liquid, often noted for its sweet, floral odor.^{[1][2]} Its molecular structure, featuring a ketone functional group and a dimethyl-substituted phenyl ring, imparts specific physical characteristics that are crucial for its application in organic synthesis, particularly in the pharmaceutical, fragrance, and agrochemical industries.^{[2][3][4]} This guide provides a detailed overview of its core physical properties, the experimental protocols for their determination, and a visualization of the underlying structure-property relationships.

Quantitative Physical Properties

The physical properties of 2,3-Dimethylacetophenone are summarized in the table below. These values are essential for predicting its behavior in various chemical processes, including reaction kinetics, purification, and formulation.

Physical Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O	[1][2][3][5][6]
Molecular Weight	148.20 g/mol	[2][3][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	235.0 - 236.6 °C at 760 mmHg	[1][2][6]
Melting Point	-14.3 °C to 27.00 °C*	[1][2]
Density	0.965 - 0.971 g/cm ³	[1][2][3]
Solubility	Soluble in alcohol; slightly soluble in Chloroform and Ethyl Acetate; generally soluble in non-polar organic solvents.[2][6]	

*Note: There is a notable discrepancy in the reported melting points in the literature. While one source indicates a melting point of -14.3 °C, another reports it as 27.00 °C.[1][2] Its common description as a liquid at room temperature suggests the lower value is more likely representative under standard conditions.[2]

Experimental Protocols for Property Determination

Accurate determination of physical properties is fundamental for chemical characterization and quality control. The following sections detail the standard methodologies for measuring the key properties of 2,3-Dimethylacetophenone.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[7] The Thiele tube method is a common and efficient technique that requires a small sample volume.[8]

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of 2,3-Dimethylacetophenone is placed into a small test tube or fusion tube.[\[7\]](#)[\[9\]](#)
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid sample.[\[7\]](#)[\[10\]](#)
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then secured in a Thiele tube filled with a high-boiling point oil (like mineral oil or silicone oil) to ensure uniform heating.[\[8\]](#)
- **Heating:** The side arm of the Thiele tube is heated gently and slowly with a Bunsen burner or other heat source.[\[8\]](#) This design allows for the creation of convection currents in the oil, providing even heat distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and slowly exit. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.[\[7\]](#)
- **Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is the temperature recorded at the exact moment the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[\[8\]](#)

Melting Point Determination (Capillary Method)

For substances that are solid at or near room temperature, the melting point is a critical indicator of purity.[\[11\]](#) Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C.

Methodology:

- **Sample Preparation:** A small amount of the solid compound is finely powdered.[\[12\]](#) The open end of a capillary tube is pressed into the powder to pack a small amount (1-2 mm in height) into the sealed end.[\[12\]](#)[\[13\]](#)
- **Apparatus Setup:** The packed capillary tube is attached to a thermometer. This assembly is then placed in a heating bath (such as a Thiele tube or a modern digital melting point apparatus like a Mel-Temp).

- **Heating:** The apparatus is heated slowly, typically at a rate of about 2°C per minute, especially when approaching the expected melting point.
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the range.

Density Determination

Density, the mass per unit volume, is a fundamental physical property.^[14] For a liquid like 2,3-Dimethylacetophenone, it can be determined straightforwardly.

Methodology:

- **Mass Measurement:** The mass of a clean, dry graduated cylinder is measured using an electronic balance.^{[14][15]}
- **Volume Measurement:** A specific volume of 2,3-Dimethylacetophenone (e.g., 10-20 mL) is added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.^[15]
- **Combined Mass Measurement:** The mass of the graduated cylinder containing the liquid is measured.^{[14][15]}
- **Calculation:** The mass of the liquid is found by subtracting the mass of the empty cylinder from the combined mass.^[15] The density is then calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- **Temperature Control:** Since density is temperature-dependent, the temperature of the liquid should be measured and recorded.^[14]

Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a substance and is a valuable property for identifying liquids.^[16] It is typically measured using a refractometer.

Methodology:

- **Instrument Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** A few drops of 2,3-Dimethylacetophenone are placed on the clean, dry prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is activated. The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered in the crosshairs.
- **Reading:** The refractive index value is read from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent (often standardized at 20°C, denoted as n_D^{20}).

Visualizations

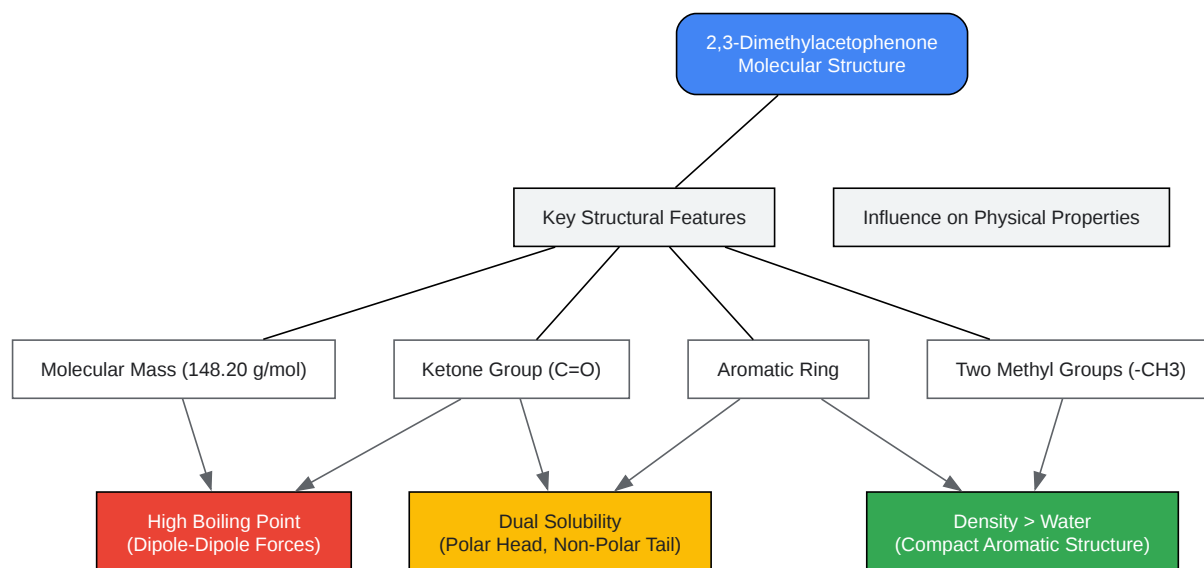
Experimental and Logical Diagrams

The following diagrams, created using the DOT language, illustrate a key experimental workflow and the relationship between the molecular structure of 2,3-Dimethylacetophenone and its physical properties.



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Caption: Workflow for Boiling Point Determination via Thiele Tube.



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Caption: Structure-Property Relationships of 2,3-Dimethylacetophenone.

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